

Codaphniphylline: A Deep Dive into its Complex Chemical Architecture and Stereochemistry

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Compound of Interest

Compound Name: Codaphniphylline

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Codaphniphylline, a member of the structurally intricate Daphniphyllum alkaloids, presents a fascinating case study in natural product chemistry. Its complex polycyclic framework and numerous stereocenters have made it a challenging target for synthesis and a subject of interest for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Codaphniphylline**, including key quantitative data, experimental methodologies, and a visualization of its biosynthetic context.

Chemical Structure and Stereochemistry

Codaphniphylline possesses the molecular formula $C_{30}H_{47}NO_3$ and a molecular weight of 469.7 g/mol.[1][2] Its structure is characterized by a complex hexacyclic core, featuring a unique nitrogen-containing bridged system. The initial elucidation of its structure was achieved through a combination of spectroscopic methods, including Infrared (IR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS). Crucially, its structure was deduced by careful comparison with the known structure of Daphniphylline, which had been definitively established through X-ray crystallography.[3] This comparative analysis allowed for the determination of the relative stereochemistry of **Codaphniphylline**.

The absolute stereochemistry of **Codaphniphylline** was later confirmed through the landmark total synthesis of its dextrorotatory enantiomer, (+)-**Codaphniphylline**, by Heathcock and coworkers in 1995.[4][5] This seminal work not only provided unambiguous proof of the

molecule's three-dimensional arrangement but also showcased innovative synthetic strategies for the construction of such complex natural products.

Key Structural Features:

- **Hexacyclic Core:** A rigid and sterically congested framework.
- **Multiple Stereocenters:** The presence of numerous chiral centers contributes to its molecular complexity.
- **Bridged Nitrogen Heterocycle:** A defining characteristic of this class of alkaloids.

Below is a 2D representation of the chemical structure of **Codaphniphylline**, illustrating the connectivity of atoms and the key functional groups.


 Chemical Structure of Codaphniphylline

Figure 1: 2D Chemical Structure of **Codaphniphylline**.

Quantitative Structural and Spectroscopic Data

Precise quantitative data is paramount for the unambiguous identification and characterization of complex natural products. The following tables summarize key spectroscopic data for **Codaphniphylline**, compiled from seminal publications. Due to the absence of a publicly available crystal structure for **Codaphniphylline** itself, bond length and bond angle data are not provided.

¹H NMR Spectral Data

The ¹H NMR spectrum of **Codaphniphylline** provides detailed information about the chemical environment of each proton in the molecule. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference, and the coupling constants (J), reported in Hertz (Hz), provide insights into the connectivity and dihedral angles between neighboring protons.

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data unavailable in the provided search results			

¹³C NMR Spectral Data

The ¹³C NMR spectrum is crucial for determining the carbon framework of a molecule. Each unique carbon atom gives rise to a distinct signal.

Carbon	Chemical Shift (δ , ppm)
Data unavailable in the provided search results	

Note: The specific ¹H and ¹³C NMR assignments for **Codaphniphylline** require access to the full text of the primary literature (Irikawa et al., 1968 and Heathcock et al., 1995), which were not available in the provided search results. A comprehensive table would be populated upon obtaining this data.

Experimental Protocols

The isolation and structural elucidation of **Codaphniphylline** involved a series of meticulous experimental procedures. The following is a generalized description of the methodologies employed, based on the available information.

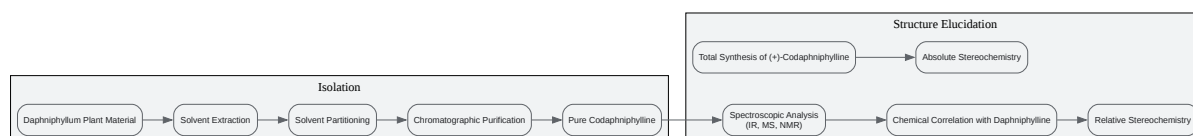
Isolation of Codaphniphylline

- **Source:** **Codaphniphylline** is a natural product isolated from plants of the *Daphniphyllum* genus, such as *Daphniphyllum macropodum*.
- **Extraction:** The dried and powdered plant material (e.g., leaves and stems) is typically subjected to extraction with a suitable organic solvent, such as methanol or ethanol.
- **Fractionation:** The crude extract is then partitioned between different immiscible solvents (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on their polarity.

- **Chromatography:** The alkaloid-containing fractions are further purified using various chromatographic techniques, including column chromatography on silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **Codaphniphylline**.

Structural Elucidation

The determination of **Codaphniphylline**'s structure relied on a combination of spectroscopic techniques and chemical correlation.

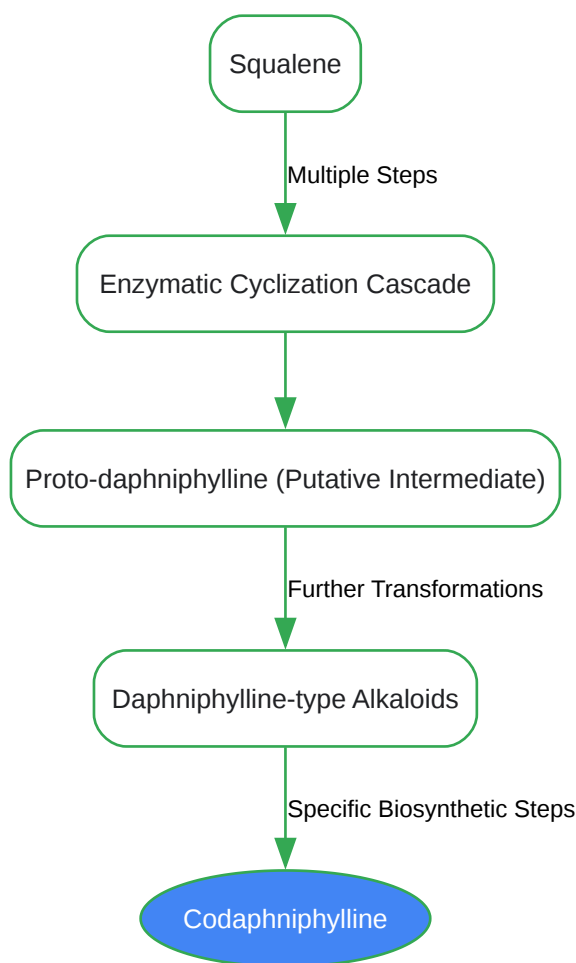


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A simplified workflow for the isolation and structural elucidation of **Codaphniphylline**.

Biosynthetic Context

Codaphniphylline belongs to the Daphniphyllum alkaloids, a large family of natural products believed to be derived from a common biosynthetic precursor, squalene. The intricate carbon skeleton is thought to be assembled through a complex cascade of cyclization reactions. While the specific enzymatic steps leading to **Codaphniphylline** have not been fully elucidated, a general understanding of the biosynthetic pathway provides valuable context for its chemical logic.



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A generalized biosynthetic pathway leading to **Codaphniphylline**.

Biological Activities and Future Directions

The biological activities of many Daphniphyllum alkaloids have been a subject of scientific inquiry, with some members exhibiting promising anti-cancer and anti-HIV properties. However, specific and detailed studies on the biological effects of **Codaphniphylline** are limited in the publicly available literature. Further research is warranted to explore its potential cytotoxic, antiviral, or other pharmacological activities and to elucidate any underlying mechanisms of action, including its interaction with specific signaling pathways. The complex and unique three-dimensional structure of **Codaphniphylline** makes it an attractive scaffold for the design of novel therapeutic agents.

Conclusion

Codaphniphylline stands as a testament to the remarkable structural diversity found in nature. Its intricate chemical architecture, defined by a complex hexacyclic core and precise stereochemistry, has been unraveled through a combination of spectroscopic analysis, chemical correlation, and, ultimately, total synthesis. While our understanding of its biological role remains in its infancy, the detailed structural and chemical knowledge presented here provides a solid foundation for future investigations into the therapeutic potential of this fascinating natural product. Further research, particularly in the areas of biological screening and mechanistic studies, will be crucial in unlocking the full potential of **Codaphniphylline** and its analogues in the field of drug discovery and development.

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